

An In-depth Technical Guide to (+)-Nebivolol-d4: Chemical Properties and Synthesis

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Compound of Interest

Compound Name: (+)-Nebivolol-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and a representative synthetic route for **(+)-Nebivolol-d4**. This deuterated isotopologue of (+)-Nebivolol serves as a critical internal standard for its quantification in biological matrices by mass spectrometry.^{[1][2]} The information herein is curated for professionals in drug development and research, with a focus on detailed experimental protocols and the underlying pharmacological pathways.

Core Chemical Properties

(+)-Nebivolol-d4, the dextrorotatory enantiomer of Nebivolol with four deuterium atoms, is primarily utilized in pharmacokinetic and metabolic studies.^[3] Its properties are summarized below.

Quantitative Data Summary

The key chemical and physical properties of **(+)-Nebivolol-d4** hydrochloride are presented in the table below for easy reference and comparison.

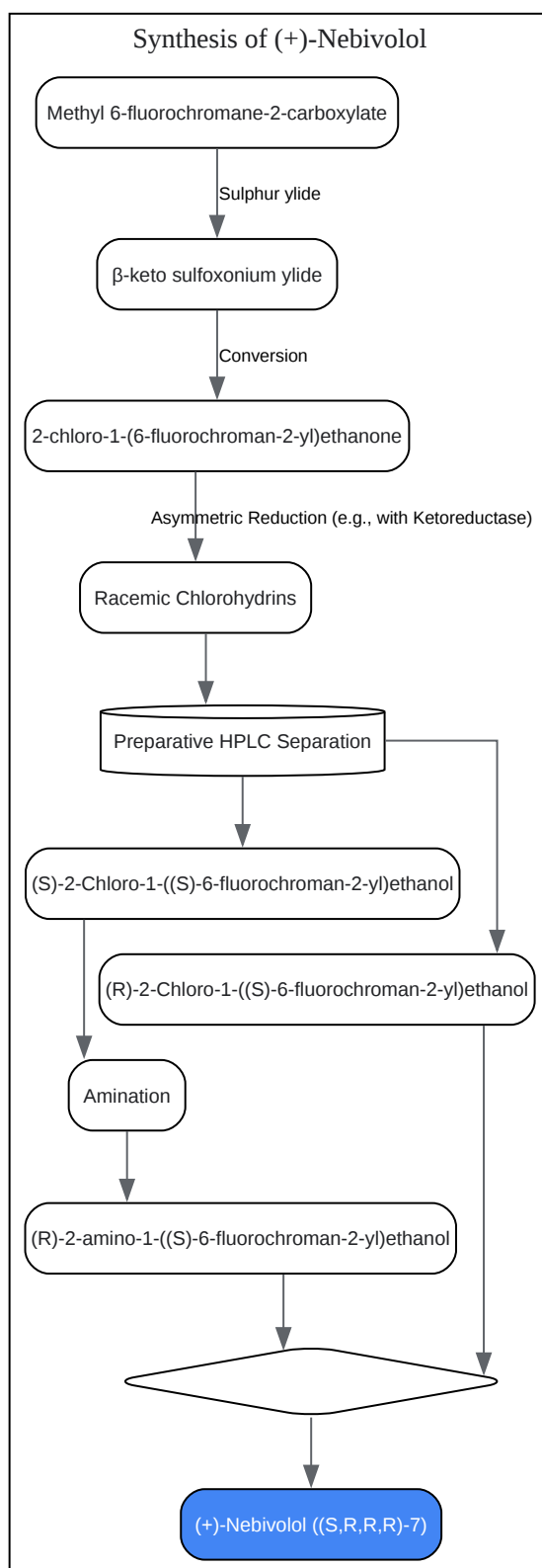
Property	Value	Reference
Chemical Name	(α R, α' R,2R,2'S)- α,α' -[Iminobis(methylene)]bis[6-fluoro-3,4-dihydro-2H-1-benzopyran-2-methanol]-d4 Hydrochloride	[4]
Synonyms	d-Nebivolol-d4 HCl, Dexnebivolol-d4 HCl, (S,R,R,R)-Nebivolol-d4 HCl	[4]
Molecular Formula	C ₂₂ H ₂₂ D ₄ ClF ₂ NO ₄	[5]
Formula Weight	445.92 g/mol	[4][5]
CAS Number	Not Available (NA) for the hydrochloride salt; 2701283-32-9 for the free base	[1][4]
Appearance	Light Tan Solid / Solid	[1][4]
Purity (Isotopic)	≥99% deuterated forms (d ₁ -d ₄)	[1]
Solubility	Soluble in DMSO	[1]
Storage	2-8°C, Hygroscopic, Under Inert Atmosphere	[4]

Synthesis of (+)-Nebivolol

The synthesis of Nebivolol is a significant challenge due to the presence of four chiral centers, which allows for ten possible stereoisomers.[6] Enantioselective synthesis is crucial to isolate the desired d-Nebivolol ((+)-Nebivolol) enantiomer, which is primarily responsible for the β -receptor blocking activity.[7] The following section details a chemo-enzymatic approach for the synthesis of enantiopure (+)-Nebivolol. The deuteration to produce **(+)-Nebivolol-d4** would typically involve the use of a deuterated reducing agent or other deuterated building blocks in the appropriate step. For instance, in the described pathway, a deuterated reducing agent could be used in the conversion of the chloroketone to the chlorohydrin.

Synthetic Workflow Overview

The synthesis involves the preparation of two key chiral fragments derived from 6-fluorochroman, which are then coupled to form the final product. The critical step is the enzymatic resolution or asymmetric reduction to establish the required stereochemistry. A representative six-step synthesis is outlined below.^[8]



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Caption: Chemo-enzymatic synthesis workflow for (+)-Nebivolol.

Experimental Protocol: Key Stages

The following protocol is a representative summary based on published synthetic strategies.^[8]

Step 1: Synthesis of 2-chloro-1-(6-fluorochroman-2-yl)ethanone The synthesis begins with the conversion of methyl 6-fluorochromane-2-carboxylate. Instead of traditional methods using diazo compounds, a safer approach utilizes a sulphur ylide for a one-carbon chain extension. This forms a β -keto sulfoxonium ylide intermediate, which is subsequently converted to the racemic chloroketone, 2-chloro-1-(6-fluorochroman-2-yl)ethanone, in high yield.^[8]

Step 2: Asymmetric Reduction to Halohydrins The racemic chloroketone undergoes an asymmetric reduction to produce a mixture of halohydrins. This is a critical step for establishing chirality. Biocatalytic methods using ketoreductase enzymes are highly effective, yielding the desired stereoisomers with high enantiomeric excess.^{[8][9]}

Step 3: Separation of Halohydrin Diastereomers The resulting mixture of halohydrins is separated to isolate the required precursors. Preparative High-Performance Liquid Chromatography (HPLC) is an effective method for separating the (S)-2-Chloro-1-((S)-6-fluorochroman-2-yl)ethanol and (R)-2-Chloro-1-((S)-6-fluorochroman-2-yl)ethanol diastereomers.^[8] This separation is vital as the stereochemistry of these intermediates dictates the final configuration of the Nebivolol molecule.^[6]

Step 4: Amination to Form the Amino Alcohol The isolated (S)-2-Chloro-1-((S)-6-fluorochroman-2-yl)ethanol undergoes an amination reaction. This step introduces the nitrogen atom that will form the central imino bridge of the final Nebivolol structure, resulting in the formation of (R)-2-amino-1-((S)-6-fluorochroman-2-yl)ethanol.^[8]

Step 5: Final Coupling Reaction The final step is the coupling of the two key chiral intermediates. The (R)-2-amino-1-((S)-6-fluorochroman-2-yl)ethanol (from Step 4) is reacted with the (R)-2-chloro-1-((S)-6-fluorochroman-2-yl)ethanol (from Step 3) in a suitable solvent like methanol with a base such as potassium carbonate. This reaction forms the final (+)-Nebivolol product with a high enantiomeric excess (>99%).^[8]

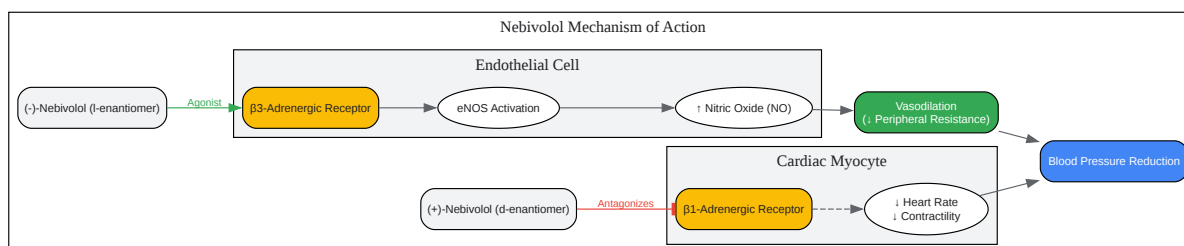
Step 6: Purification and Salt Formation The crude (+)-Nebivolol is purified using standard techniques such as crystallization. To prepare the marketed form, the purified base is treated with an appropriate acid, typically hydrochloric acid, to form the hydrochloride salt.^[10]

Pharmacological Signaling Pathway

Nebivolol's mechanism of action is unique among beta-blockers. It combines selective antagonism of β_1 -adrenergic receptors with a vasodilatory effect mediated by nitric oxide (NO). [\[11\]](#)[\[12\]](#)

- **β_1 -Adrenergic Blockade:** The d-enantiomer, (+)-Nebivolol, is a potent and highly selective β_1 -adrenergic receptor antagonist.[\[13\]](#)[\[14\]](#) This blockade in cardiac tissue leads to a decrease in heart rate, myocardial contractility, and blood pressure.[\[11\]](#)[\[13\]](#)
- **Nitric Oxide-Mediated Vasodilation:** The l-enantiomer is primarily responsible for stimulating endothelial nitric oxide synthase (eNOS) through agonism of β_3 -adrenergic receptors.[\[12\]](#)[\[13\]](#)[\[15\]](#) This increases the production of NO, a potent vasodilator, which relaxes blood vessels, reduces peripheral vascular resistance, and contributes to the overall antihypertensive effect.[\[11\]](#)[\[12\]](#)[\[16\]](#)

This dual mechanism distinguishes Nebivolol from other beta-blockers, offering cardiovascular benefits through both cardiac modulation and vasodilation.[\[11\]](#)



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Caption: Dual signaling pathway of Nebivolol.

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